

Introduction: Navigating the Safety Profile of a Novel Spirocyclic Scaffold

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Compound of Interest

Compound Name: 2-azaspiro[4.4]nonan-4-ol

CAS No.: 1781297-17-3

Cat. No.: B6234625

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The 2-azaspiro[4.4]nonane framework is a rigid, three-dimensional structural motif of significant interest in medicinal chemistry and drug development.[1][2] Its unique topology makes it an attractive scaffold for exploring new chemical space and developing novel therapeutics.[3] As derivatives of this core structure, such as **2-azaspiro[4.4]nonan-4-ol**, are synthesized and evaluated, a comprehensive understanding of their safety profile is paramount for protecting researchers and ensuring data integrity.

This guide provides an in-depth technical overview of the safety considerations for **2-azaspiro[4.4]nonan-4-ol**. In the absence of a specific Safety Data Sheet (SDS) for this exact molecule, this document synthesizes data from structurally related analogs, including the parent amine 2-azaspiro[4.4]nonane and other derivatives, alongside established principles of laboratory safety. The following sections are designed to empower researchers, scientists, and drug development professionals with the knowledge to handle this compound responsibly, grounded in scientific principles and authoritative data.

Section 1: Chemical and Physical Properties

Understanding the fundamental physical and chemical properties of a compound is the first step in a robust safety assessment. The data presented here is primarily based on the parent compound, 2-azaspiro[4.4]nonane, and serves as a close proxy for **2-azaspiro[4.4]nonan-4-ol**. The addition of a hydroxyl group will modestly increase the molecular weight and is expected to raise the boiling point and affect solubility, but the core characteristics remain comparable.

Table 1: Physicochemical Properties of 2-Azaspiro[4.4]nonane and Inferred Properties for **2-Azaspiro[4.4]nonan-4-ol**

Property	Value for 2-Azaspiro[4.4]nonane	Inferred Impact for 2-Azaspiro[4.4]nonan-4-ol	Source
Molecular Formula	C ₈ H ₁₅ N	C ₈ H ₁₅ NO	[4][5][6]
Molecular Weight	125.21 g/mol	~141.21 g/mol	[4][5][6]
Appearance	Liquid	Likely a liquid or low-melting solid	[4]
Boiling Point	182.5°C at 760 mmHg	Expected to be higher due to hydrogen bonding	[6]
Density	0.95 g/cm ³	Similar, likely slightly higher	[6]

| Flash Point | 56.8°C | Expected to be higher [[6] |

Caption: Chemical structure of **2-azaspiro[4.4]nonan-4-ol**.

Section 2: Hazard Identification and Toxicological Profile (Inferred)

A definitive toxicological profile for **2-azaspiro[4.4]nonan-4-ol** requires specific testing. However, by examining the Globally Harmonized System (GHS) classifications for the parent

amine and related structures, we can establish a reliable, precautionary hazard assessment. The parent compound, 2-azaspiro[4.4]nonane, is classified as harmful if swallowed, causes skin irritation, severe eye damage, and may cause respiratory irritation.^{[4][5]} It is prudent to assume that **2-azaspiro[4.4]nonan-4-ol** will exhibit a similar hazard profile.

Table 2: Inferred GHS Hazard Classification for **2-Azaspiro[4.4]nonan-4-ol** | Hazard Class | GHS Pictogram | Signal Word | Hazard Statement | Basis of Inference (Source) | | :--- | :--- | :--- | :--- | :--- | | Acute Toxicity, Oral |

| Warning | H302: Harmful if swallowed | Based on 2-azaspiro[4.4]nonane and 2-azaspiro[4.4]nonan-3-one.^{[4][5][7]} | | Skin Corrosion/Irritation | | Warning | H315: Causes skin irritation | Based on 2-azaspiro[4.4]nonane and related diazaspiro compounds.^{[5][7][8]} | | Serious Eye Damage/Irritation | | Danger | H318/H319: Causes serious eye damage/irritation | The parent amine causes severe eye damage (H318). It is critical to assume a high potential for eye irritation.^{[4][5][7][8]} | | Specific Target Organ Toxicity (Single Exposure) | | Warning | H335: May cause respiratory irritation | Based on 2-azaspiro[4.4]nonane and related structures.^{[5][7][8]} | | Flammability | None | Warning | H227: Combustible liquid | Based on the parent amine. The flash point may be higher but the compound should still be treated as combustible.^[5] |

Causality Behind Hazards:

- Irritation and Corrosivity: The basic nitrogen atom in the azaspirocycle core can act as a mild base, leading to irritation of the skin, eyes, and respiratory tract upon contact.
- Oral Toxicity: Many amine-containing compounds exhibit some level of oral toxicity.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential. This involves engineering controls, administrative controls, and finally, personal protective equipment. The causality is simple: prevent the chemical from coming into contact with the researcher.

Engineering Controls:

- Fume Hood: All weighing and handling of **2-azaspiro[4.4]nonan-4-ol**, including solution preparation and reaction setup, must be conducted in a properly functioning chemical fume hood to prevent inhalation of vapors or aerosols.[9]

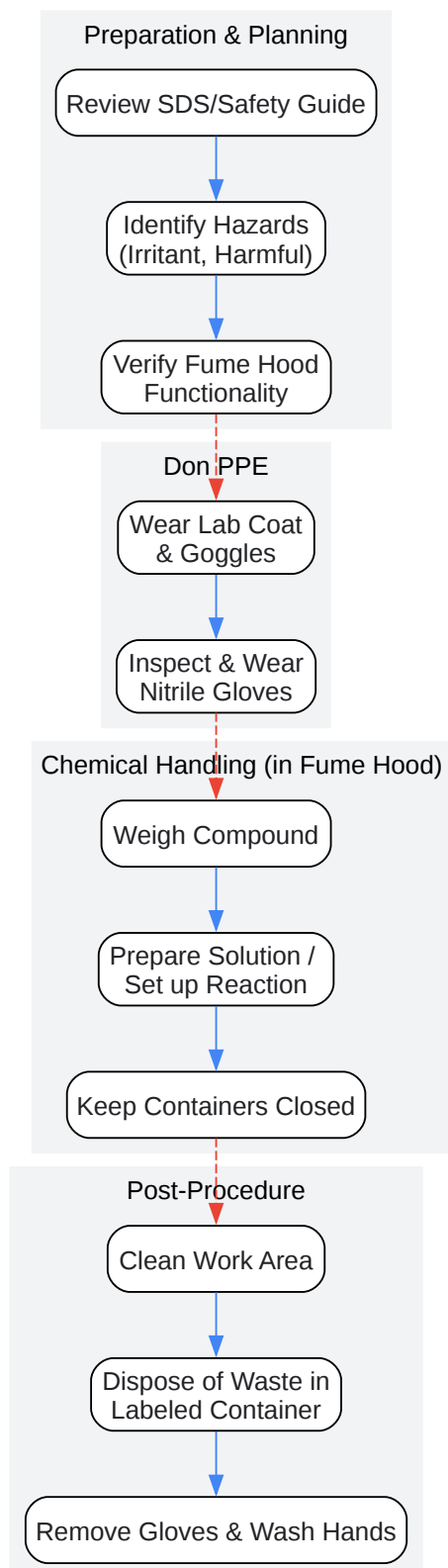
Personal Protective Equipment (PPE): The selection of PPE must be based on a thorough risk assessment of the procedures being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields, or chemical splash goggles.	Protects against splashes. Given the high risk of serious eye irritation, goggles are strongly recommended, especially when handling larger quantities.[9]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Disposable nitrile gloves provide adequate protection for incidental contact.[10] Always inspect gloves before use and change them immediately if contamination is suspected. For extended contact, consider thicker gloves or double-gloving.
Skin and Body Protection	Flame-resistant laboratory coat. Closed-toe shoes.	A lab coat protects skin and personal clothing from contamination.[9] Closed-toe shoes are mandatory to protect feet from spills.

| Respiratory Protection | Not typically required when using a fume hood. | If work outside of a fume hood is unavoidable and there is a risk of inhalation, a NIOSH-approved respirator with

an organic vapor cartridge may be necessary. |



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Caption: Standard workflow for the safe handling of **2-azaspiro[4.4]nonan-4-ol**.

Section 4: First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. All laboratory personnel should be familiar with these procedures and the location of safety equipment.

- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[11\]](#)
[\[12\]](#)
- Skin Contact: Immediately remove contaminated clothing. Flush the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[11\]](#)[\[13\]](#)

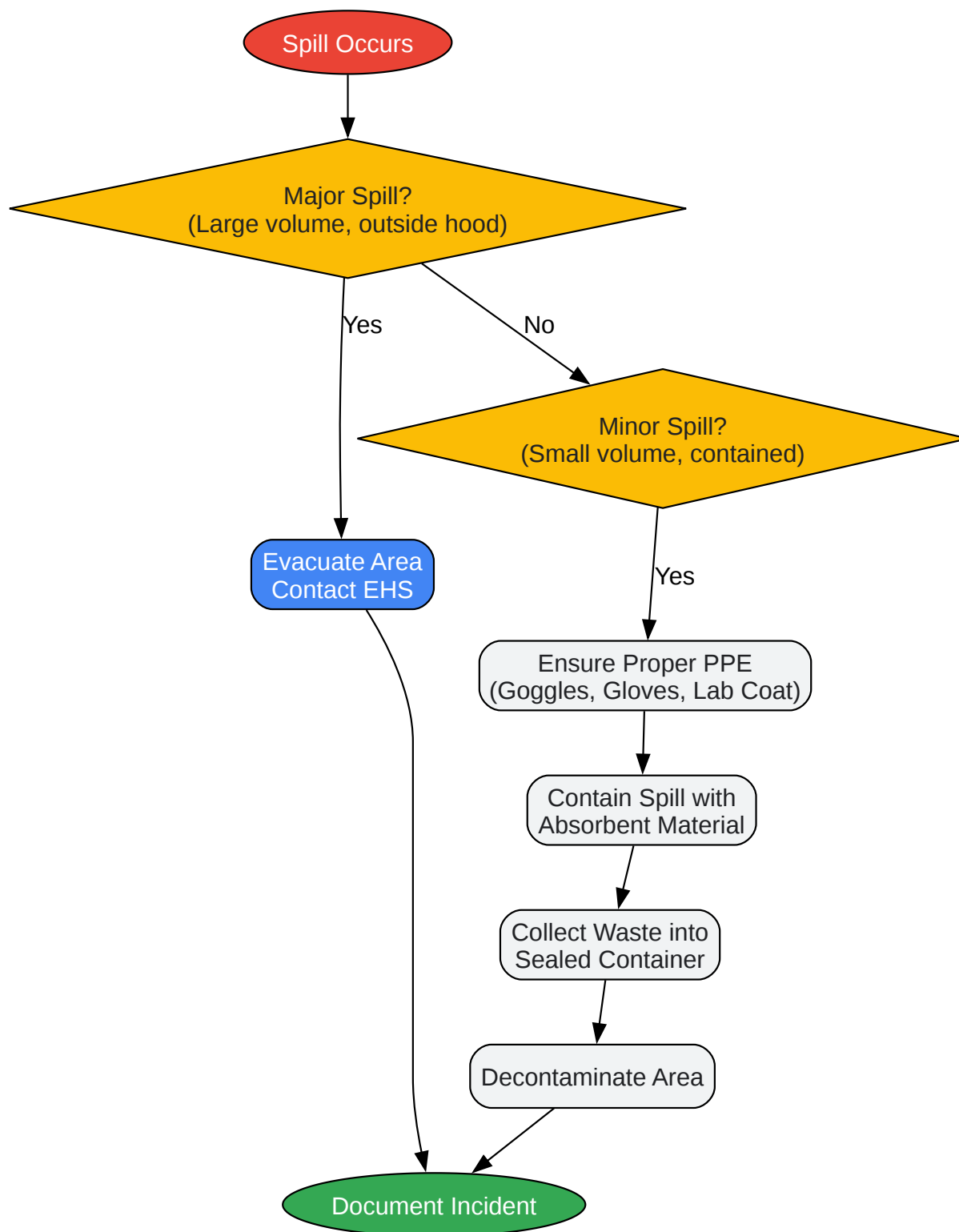
Section 5: Accidental Release and Spill Management

A prompt and well-executed response to a spill is crucial to prevent wider contamination and exposure.

Protocol for Spill Response:

- Evacuate and Alert: Evacuate non-essential personnel from the immediate area. Alert nearby colleagues and the laboratory supervisor.
- Assess the Spill: Determine the size of the spill and whether it can be managed safely by laboratory personnel. For large spills, contact the institution's Environmental Health and Safety (EHS) department.
- Ventilate: Ensure the area is well-ventilated, typically by working within a fume hood.

- Contain: For liquid spills, surround the area with an absorbent material (e.g., vermiculite, sand, or a commercial absorbent) to prevent it from spreading.[11][14]
- Neutralize/Absorb: Carefully cover the spill with the absorbent material.
- Collect and Dispose: Using spark-proof tools, carefully scoop the absorbed material into a designated, labeled hazardous waste container.[11][14]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Report: Document the incident according to institutional protocols.



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Caption: Decision flowchart for managing a chemical spill.

Section 6: Handling and Storage

Proper handling and storage are fundamental preventative safety measures.

Handling:

- Always handle in a well-ventilated area, preferably a chemical fume hood.[11][12][14]
- Avoid contact with skin and eyes.[15][16]
- Avoid the formation of dust and aerosols.[11][14]
- Keep away from sources of ignition as the compound is likely combustible.[15]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[14]
- Recommended storage temperature is often between 2-8°C to ensure long-term stability.[4][17]
- Store away from incompatible materials such as strong oxidizing agents.

Section 7: Stability and Reactivity

- Reactivity: The compound is generally stable under recommended storage conditions.
- Chemical Stability: Stable.
- Conditions to Avoid: Avoid exposure to heat, flames, and incompatible materials.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Combustion may produce toxic gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).

Conclusion

While **2-azaspiro[4.4]nonan-4-ol** represents a promising scaffold for chemical innovation, it must be handled with the respect and caution afforded to all new chemical entities. By adopting the principles outlined in this guide—grounded in data from close structural analogs and established laboratory safety protocols—researchers can mitigate risks effectively. The core tenets of safe handling for this compound are to assume it is harmful if ingested, a skin and respiratory irritant, and capable of causing serious eye damage. Therefore, consistent use of engineering controls like fume hoods and appropriate PPE, coupled with diligent handling and storage practices, is non-negotiable. This proactive approach to safety ensures a secure environment for the vital work of scientific discovery and drug development.

References

- [2-Azaspiro\[4.4\]nonane | 175-94-0 - Sigma-Aldrich. \(URL: \)](#)
- [Application Notes and Protocols: Synthesis of 2-Azaspiro\[4.4\]nonane - Benchchem. \(URL: \)](#)
- [2-Azaspiro\(4.4\)nonane | C8H15N | CID 418904 - PubChem - NIH. \(URL: \)](#)
- [Essential Safety and Logistical Information for Handling Spiro\[cyclohexane-1,3'-indolin\]-2'-one - Benchchem. \(URL: \)](#)
- [2-Azaspiro\[4.4\]nonane | CAS 175-94-0 | Chemical-Suppliers. \(URL: \)](#)
- [Catalytic Routes to 2-Azaspiro\[4.4\]nonan-1-one: A Guide to Modern Synthetic Methods - Benchchem. \(URL: \)](#)
- [2-Azaspiro\[4.4\]nonan-3-one | C8H13NO | CID 637594 - PubChem. \(URL: \)](#)
- [SPIRO\[2.5\]OCT-5-EN-6-YL BORONIC ACID PINACOL ESTER - ChemicalBook. \(URL: \)](#)
- [1343864-38-9 | 2-Azaspiro\[4.4\]nonane-4-carboxylic acid | ChemScene. \(URL: \)](#)
- [Synthesis of 2-azaspiro\[4.4\]nonan-1-ones via phosphine-catalysed \[3+2\]-cycloadditions - University of Wollongong. \(URL: \)](#)
- [Synthesis of 2-azaspiro\[4.4\]nonan-1-one](#)
- [2-Azaspiro\[4.4\]nonan-3-one,7-methyl-,\(7R\)-\(9CI\)](#)
- [JR-9601 p.](#)
- [Synthesis of 2-Azaspiro\[4.4\]nonan-1-ones via Phosphine-Catalyzed \[3 + 2\]-Cycloadditions.](#)
- [2-azaspiro\[4.4\]nonan-4-ol - Advanced ChemBlocks. \(URL: \)](#)
- [JQ-8208 p.](#)
- [2-Butyl-1,3-diazaspiro\[4.4\]non-1-en-4-one hydrochloride - ChemicalBook. \(URL: \)](#)
- [2,7-Diazaspiro\[4.4\]nonan-1-one - AK Scientific, Inc. \(URL: \)](#)
- [Safe Laboratory Practices: Handling and Disposing of Organic Substances - Chemistry. \(URL: \)](#)
- [Synthesis of a Family of Spirocyclic Scaffolds: Building Blocks for the Exploration of Chemical Space | Request PDF - ResearchG](#)

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Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. ro.uow.edu.au \[ro.uow.edu.au\]](https://ro.uow.edu.au)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. 2-Azaspiro\[4.4\]nonane | 175-94-0 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [5. 2-Azaspiro\(4.4\)nonane | C₈H₁₅N | CID 418904 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [6. 2-Azaspiro\[4.4\]nonane | CAS 175-94-0 | Chemical-Suppliers \[chemical-suppliers.eu\]](https://chemical-suppliers.eu)
- [7. 2-Azaspiro\[4.4\]nonan-3-one | C₈H₁₃NO | CID 637594 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [8. aksci.com \[aksci.com\]](https://aksci.com)
- [9. hscprep.com.au \[hscprep.com.au\]](https://hscprep.com.au)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [11. echemi.com \[echemi.com\]](https://echemi.com)
- [12. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [13. combi-blocks.com \[combi-blocks.com\]](https://combi-blocks.com)
- [14. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [15. combi-blocks.com \[combi-blocks.com\]](https://combi-blocks.com)
- [16. 2-azaspiro\[4.4\]nonan-4-ol 97% | CAS: 1781297-17-3 | AChemBlock \[achemblock.com\]](https://achemblock.com)
- [17. chemscene.com \[chemscene.com\]](https://chemscene.com)
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